

# Famoxadone in Integrated Pest Management (IPM): Application Notes and Protocols for Researchers

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These application notes provide a comprehensive overview of the fungicide **famoxadone** and its application within Integrated Pest Management (IPM) strategies. This document details its mode of action, target pathogens, and includes protocols for efficacy testing and resistance management.

# Introduction to Famoxadone

**Famoxadone** is a synthetic fungicide from the oxazolidinedione class of chemicals.[1] It is a quinone outside inhibitor (QoI) fungicide, highly effective against a broad spectrum of plant pathogenic fungi, particularly those belonging to the Oomycetes and Ascomycetes classes.[1] [2] **Famoxadone** is primarily used as a protective fungicide but also exhibits curative properties, especially when applied in the early stages of infection.[1] It is often used in combination with other fungicides, such as cymoxanil, to enhance its efficacy and manage the development of resistance.[3][4]

# **Mode of Action**

**Famoxadone**'s primary mode of action is the inhibition of mitochondrial respiration in fungi.[1] It specifically targets Complex III (also known as the cytochrome bc1 complex) of the electron transport chain.[5] By binding to the quinone outside (Qo) site of cytochrome b within this



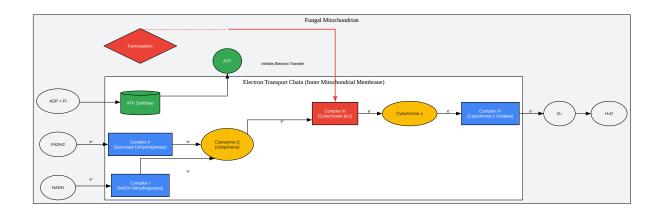
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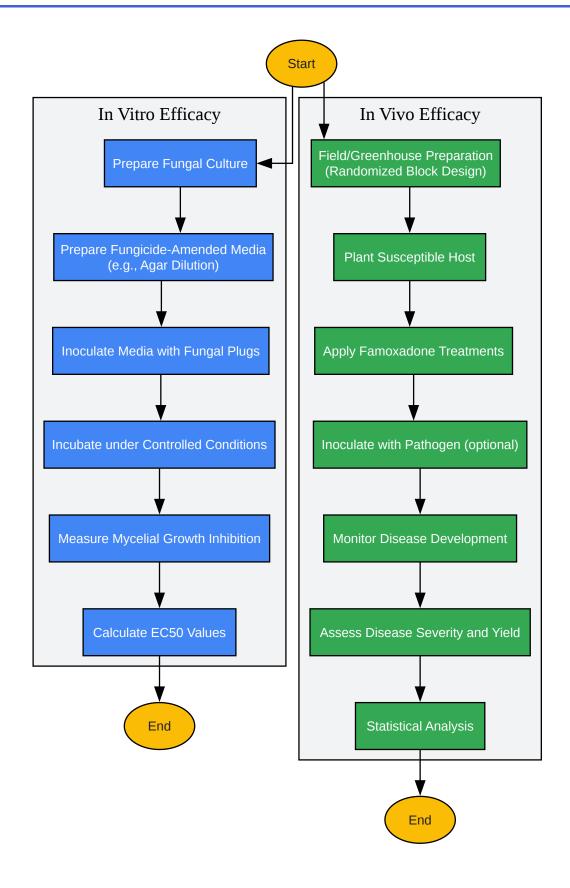
complex, **famoxadone** blocks the transfer of electrons, which disrupts the production of ATP, the essential energy currency of the cell. This ultimately leads to the cessation of fungal growth and reproduction.[1][6]

Signaling Pathway of Famoxadone's Action

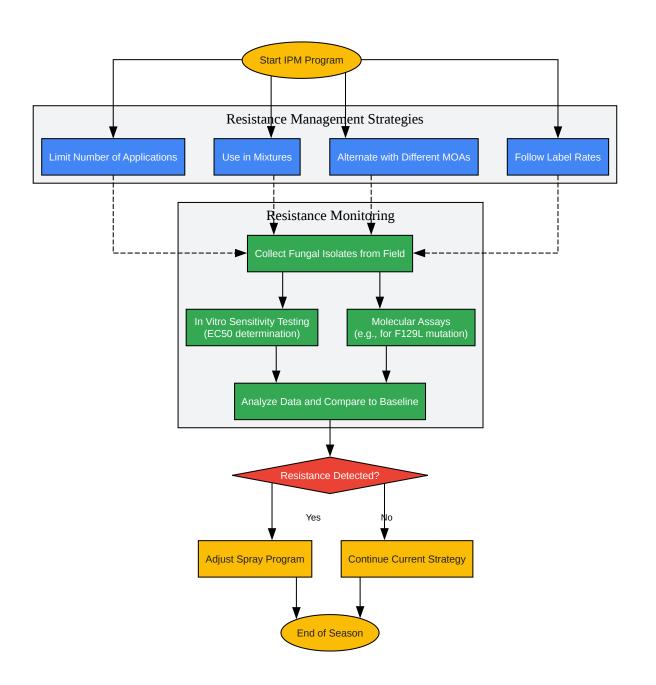












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